

How to prevent precipitation of BMS-191011 in solution

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Compound of Interest

Compound Name: BMS-191011

CAS No.: 202821-81-6

Cat. No.: B1667175

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Technical Support Center: BMS-191011

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing the precipitation of **BMS-191011** in solution.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **BMS-191011**?

A1: **BMS-191011** has poor aqueous solubility and is best dissolved in organic solvents. Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent, with reported solubility up to 125 mg/mL.[1] Ethanol is another option, with a lower solubility of around 15 mM.[2] For in vivo experiments, a co-solvent system is often necessary.

Q2: How should I prepare a stock solution of **BMS-191011**?

A2: To prepare a stock solution, it is recommended to dissolve **BMS-191011** in high-quality, anhydrous DMSO.[3] To aid dissolution, sonication and gentle warming can be applied.[1]

Always ensure the solution is clear and free of any visible precipitate before use.

Q3: Can I store solutions of **BMS-191011**?

A3: It is highly recommended to prepare and use solutions on the same day.^[2] If storage is necessary, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -20°C for up to one month or -80°C for up to two years.^{[2][3]} Before use, equilibrate the solution to room temperature and visually inspect for any precipitation.^[2]

Q4: My **BMS-191011** solution precipitated after dilution in an aqueous buffer. What should I do?

A4: Precipitation upon dilution into aqueous buffers is a common issue due to the low aqueous solubility of **BMS-191011**. Please refer to the Troubleshooting Guide below for a step-by-step approach to resolve this issue. The key is to ensure the final concentration of the organic solvent in your working solution is sufficient to maintain solubility.

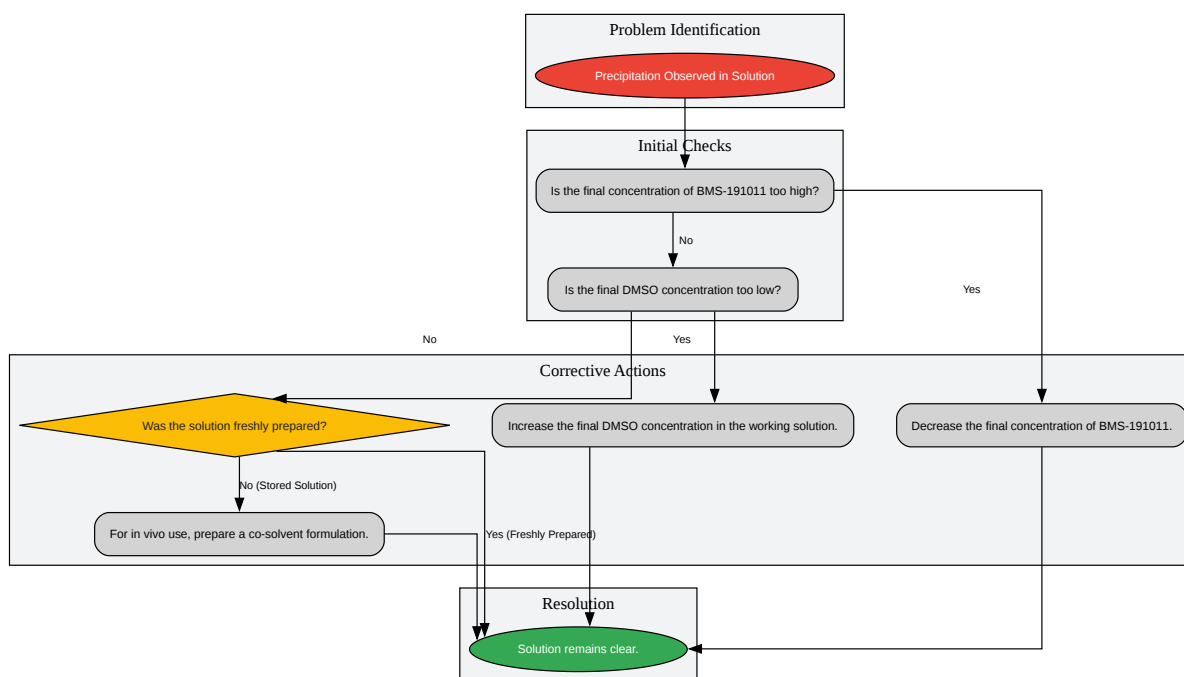
Q5: Are there any water-soluble alternatives to **BMS-191011**?

A5: Yes, due to the poor aqueous solubility of **BMS-191011**, water-soluble prodrugs have been developed to improve its delivery and bioavailability in aqueous environments.^{[4][5]} If persistent precipitation issues hinder your experiments, exploring these alternatives could be a viable option.

Troubleshooting Guide: Preventing Precipitation

This guide provides a systematic approach to troubleshoot and prevent the precipitation of **BMS-191011** in your experimental solutions.

Diagram: Troubleshooting Workflow for **BMS-191011** Precipitation



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Caption: Troubleshooting workflow for preventing **BMS-191011** precipitation.

Experimental Protocols

Protocol 1: Preparation of a 100 mM DMSO Stock Solution

- Materials: **BMS-191011** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure: a. Weigh out the desired amount of **BMS-191011** powder. The molecular weight of **BMS-191011** is 370.71 g/mol . b. Add the appropriate volume of anhydrous DMSO to achieve a 100 mM concentration. For example, to prepare 1 mL of a 100 mM stock solution, dissolve 37.07 mg of **BMS-191011** in 1 mL of DMSO.[2][6] c. Vortex the solution and use sonication or gentle warming (e.g., in a 37°C water bath) if necessary to ensure complete dissolution. d. Visually inspect the solution to confirm that no particulate matter is present. e. For storage, aliquot into single-use tubes and store at -20°C or -80°C.

Protocol 2: Preparation of an In Vivo Formulation

For in vivo applications, a co-solvent system is often required to maintain solubility upon administration.

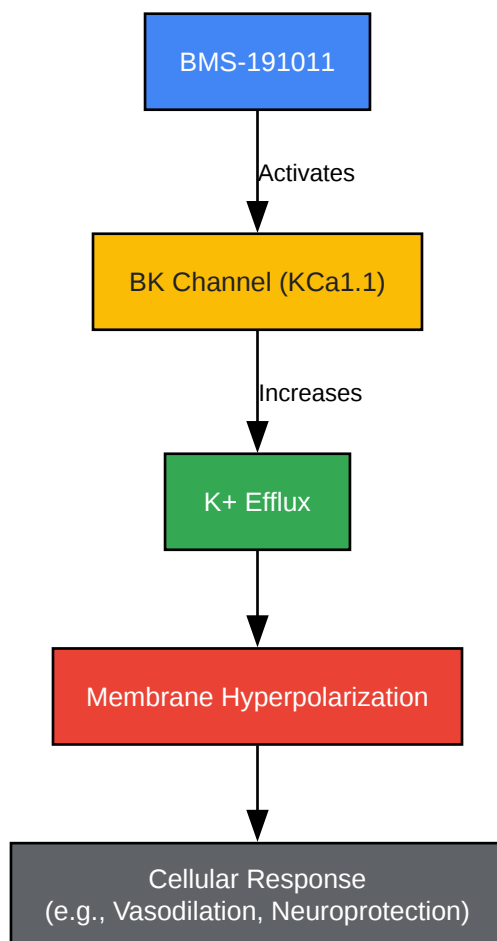
- Materials: **BMS-191011**, DMSO, PEG300, Tween 80, Saline (0.9% NaCl).
- Procedure: a. Prepare a concentrated stock solution of **BMS-191011** in DMSO (e.g., 40 mg/mL). b. Prepare the vehicle by mixing the components in the following ratio: 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.[1] c. Add the **BMS-191011** DMSO stock to the vehicle to achieve the desired final concentration (e.g., 4 mg/mL).[1] d. It is recommended to add the solvents sequentially, ensuring the solution is clear after each addition.[1] e. If necessary, use sonication and/or gentle heating to aid dissolution. f. This working solution should be prepared fresh and used immediately.[1]

Quantitative Data Summary

Parameter	Solvent	Concentration	Notes	Reference
Solubility	DMSO	100 mM (37.07 mg/mL)	-	[2][6]
DMSO	125 mg/mL (337.19 mM)	Sonication is recommended.	[1]	
DMSO	50 mg/mL (134.88 mM)	Use of newly opened, hygroscopic DMSO is important.	[3]	
Ethanol	15 mM	-	[2]	
In Vivo Formulation	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	4 mg/mL (10.79 mM)	Prepare fresh. Sonication may be needed.	[1]

Signaling Pathway Diagram

BMS-191011 is an opener of the large-conductance Ca^{2+} -activated potassium (BK) channels (KCa1.1).



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Caption: Mechanism of action of **BMS-191011**.

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